

Technical Support Center: 6,6-Difluoro-1,4-diazepane HBr Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6,6-Difluoro-1,4-diazepane HBr
salt

Cat. No.: B1435463

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, storage, and use of **6,6-Difluoro-1,4-diazepane HBr salt** (CAS No. 1422344-19-1).

Frequently Asked Questions (FAQs)

Q1: What are the primary safety concerns when handling **6,6-Difluoro-1,4-diazepane HBr salt**?

A1: While a specific Safety Data Sheet (SDS) for this compound is not readily available, based on the nature of similar amine hydrobromide salts and fluorinated compounds, it should be handled with care. Assume the compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Always handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes.

Q2: What are the recommended storage conditions for this compound?

A2: **6,6-Difluoro-1,4-diazepane HBr salt** requires cold-chain transportation, indicating it is temperature-sensitive.^[1] Therefore, it is crucial to store it in a tightly sealed container in a refrigerator or freezer, protected from light and moisture. As an amine salt, it is likely hygroscopic.

Q3: Is this compound sensitive to light or moisture?

A3: Amine hydrobromide salts are often hygroscopic and can be light-sensitive. It is best practice to store the compound in a desiccator or a dry, inert atmosphere (e.g., under argon or nitrogen) and in an amber vial or a container wrapped in aluminum foil to protect it from light.

Q4: What are the potential stability issues with this compound?

A4: The difluoromethyl group adjacent to the amine may influence the compound's stability. Fluorinated amines can be prone to decomposition, and the stability can be enhanced when the amine is part of an amide.^{[2][3]} As a salt, it is generally more stable than the free base. However, exposure to high temperatures, strong bases, or prolonged exposure to moisture and light should be avoided to prevent degradation.

Troubleshooting Guides

Issue 1: Poor Solubility in a Reaction Solvent

- Question: I am having difficulty dissolving **6,6-Difluoro-1,4-diazepane HBr salt** in my reaction solvent. What can I do?
- Answer:
 - Solvent Selection: Amine hydrobromide salts often have better solubility in polar protic solvents like methanol or ethanol, and polar aprotic solvents like DMSO or DMF, compared to nonpolar solvents like hexanes or toluene.
 - Gentle Heating: Gentle warming of the solvent may improve solubility. However, given the compound's temperature sensitivity, avoid excessive or prolonged heating.
 - Sonication: Using an ultrasonic bath can help to break up solid particles and enhance dissolution.
 - Free Base Conversion: If the reaction conditions are compatible with a free amine, you can consider converting the HBr salt to the free base by treatment with a suitable inorganic base (e.g., NaHCO_3 , K_2CO_3) and extracting it into an organic solvent. Be aware that the free base may be less stable than the salt.

Issue 2: Inconsistent Reaction Yields or Formation of Side Products

- Question: My reaction yields are inconsistent, or I am observing unexpected side products. What could be the cause?
- Answer:
 - Reagent Quality: The compound's hygroscopic nature means it can absorb moisture from the air, which can interfere with moisture-sensitive reactions. Ensure the compound is thoroughly dried under vacuum before use.
 - Base Selection: In reactions requiring a base to neutralize the HBr salt and facilitate the reaction of the free amine, the choice of base is critical. Strong, non-nucleophilic bases are often preferred.
 - Side Reactions of Fluorinated Amines: The presence of the difluoro group can lead to specific side reactions. For instance, under certain conditions, elimination of HF can occur. [\[2\]](#)[\[3\]](#)
 - Reaction Conditions: Overheating or extended reaction times can lead to decomposition, especially given the compound's temperature sensitivity. Monitor the reaction closely and optimize the conditions.

Data Presentation

Table 1: Physicochemical Properties of **6,6-Difluoro-1,4-diazepane HBr Salt**

Property	Value	Source/Comment
CAS Number	1422344-19-1	[1]
Molecular Formula	C ₅ H ₁₁ BrF ₂ N ₂	Inferred from structure
Molecular Weight	217.06 g/mol	[1]
Appearance	Likely a solid	Based on typical amine salts
Storage Temperature	Recommended cold storage (refrigerator/freezer)	[1]

Table 2: General Solubility Guidance for Amine HBr Salts

Solvent Class	Examples	Expected Solubility
Polar Protic	Water, Methanol, Ethanol	Generally Good
Polar Aprotic	DMSO, DMF, Acetonitrile	Moderate to Good
Ethereal	THF, Diethyl ether	Poor to Moderate
Halogenated	Dichloromethane, Chloroform	Poor to Moderate
Aromatic	Toluene, Benzene	Poor
Aliphatic	Hexanes, Pentane	Insoluble

Note: This is a general guide. Experimental determination of solubility for specific applications is recommended.

Experimental Protocols

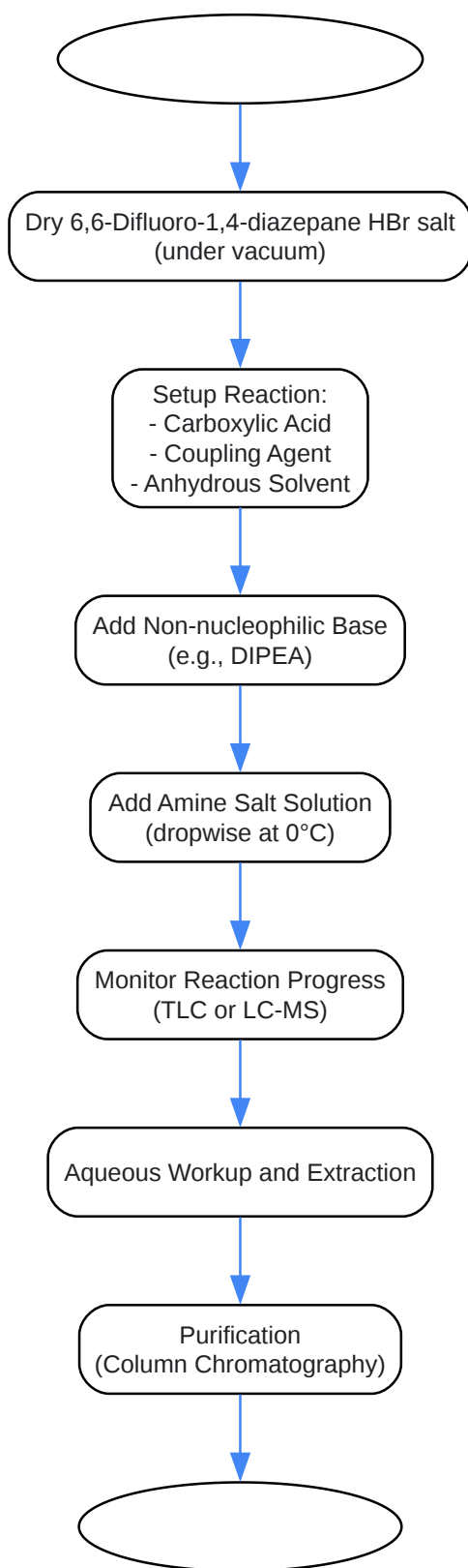
Protocol 1: General Procedure for a Coupling Reaction

This protocol provides a general workflow for using **6,6-Difluoro-1,4-diazepane HBr salt** in a typical amide coupling reaction.

- **Drying the Reagent:** Dry the required amount of **6,6-Difluoro-1,4-diazepane HBr salt** under high vacuum for at least 2 hours before use to remove any absorbed moisture.

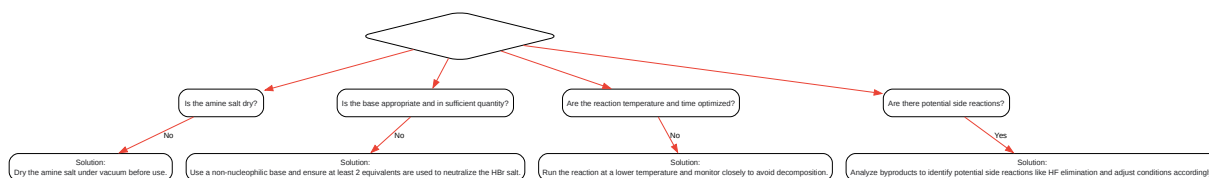
- **Reaction Setup:** To a clean, dry flask under an inert atmosphere (e.g., argon or nitrogen), add the carboxylic acid (1.0 eq.), a coupling agent (e.g., HATU, 1.1 eq.), and a suitable anhydrous solvent (e.g., DMF).
- **Addition of Base:** Add a non-nucleophilic base (e.g., DIPEA, 2.5 eq.) to the reaction mixture.
- **Addition of Amine:** In a separate flask, dissolve the dried **6,6-Difluoro-1,4-diazepane HBr salt** (1.2 eq.) in a minimal amount of anhydrous DMF. Add this solution to the reaction mixture dropwise at 0 °C.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir until completion. Monitor the reaction progress by TLC or LC-MS.
- **Workup:** Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography.

Visualizations



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Caption: A general experimental workflow for a coupling reaction.



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Caption: Troubleshooting logic for low or inconsistent reaction yields.

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References

- 1. 1422344-19-1|6,6-Difluoro-1,4-diazepane hydrobromide|BLD Pharm [bldpharm.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. The Dark Side of Fluorine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: 6,6-Difluoro-1,4-diazepane HBr Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1435463#handling-and-storage-of-6-6-difluoro-1-4-diazepane-hbr-salt]

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